

Application Notes and Protocols for PP487 in Cell Culture Experiments

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Compound of Interest		
Compound Name:	PP487	
Cat. No.:	B12366087	Get Quote

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Note: The compound "**PP487**" is a hypothetical small molecule inhibitor used here for illustrative purposes to demonstrate its application in cell culture experiments. The data and protocols are representative of a potent and selective inhibitor of the PI3K/Akt/mTOR signaling pathway.

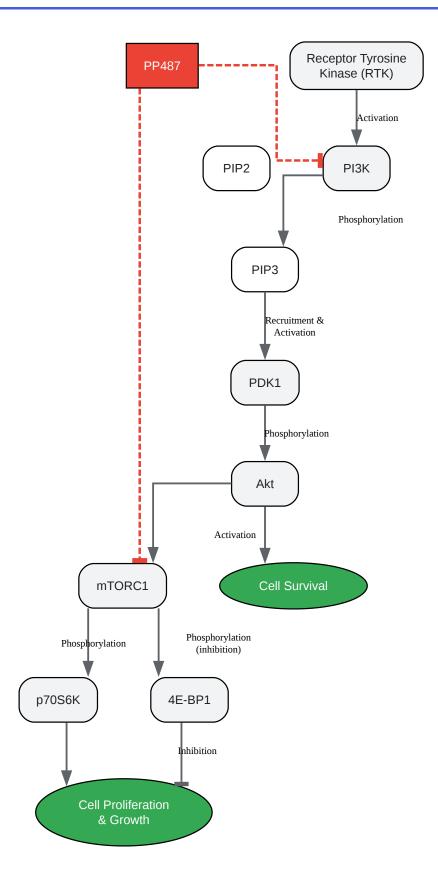
Introduction

PP487 is a novel, potent, and highly selective small molecule inhibitor of the Phosphoinositide 3-kinase (PI3K)/Akt/mammalian Target of Rapamycin (mTOR) signaling pathway. This pathway is a critical regulator of cell proliferation, growth, survival, and metabolism. Its aberrant activation is a hallmark of many human cancers, making it a key target for therapeutic intervention. These application notes provide detailed protocols for utilizing **PP487** in in vitro cell culture experiments to assess its biological activity and mechanism of action.

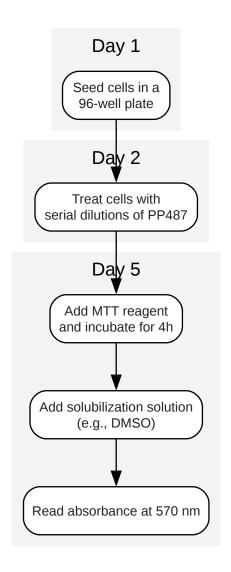
Mechanism of Action

PP487 exerts its biological effects by binding to and inhibiting the kinase activity of key components within the PI3K/Akt/mTOR cascade. This leads to the downstream suppression of pro-survival and pro-proliferative signals.









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